

# physical and chemical properties of 3-Bromo-9-phenylcarbazole

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## Compound of Interest

Compound Name: 3-Bromo-9-phenylcarbazole

Cat. No.: B073726

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## An In-depth Technical Guide to 3-Bromo-9-phenylcarbazole

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**3-Bromo-9-phenylcarbazole** is a versatile heterocyclic organic compound that has garnered significant interest in the fields of materials science and pharmaceutical development. Its unique structure, featuring a carbazole core functionalized with a bromine atom and a phenyl group, imparts desirable electronic and chemical properties. The bromine atom enhances its reactivity, making it a valuable intermediate for synthesizing more complex molecules through various cross-coupling reactions.<sup>[1]</sup> This guide provides a comprehensive overview of the physical and chemical properties of **3-Bromo-9-phenylcarbazole**, detailed experimental protocols for its synthesis, and insights into its applications.

### Core Physical and Chemical Properties

**3-Bromo-9-phenylcarbazole** is typically a white to off-white solid at room temperature.<sup>[1][2]</sup> It is slightly soluble in water but shows better solubility in organic solvents.<sup>[2][3]</sup>

### Table 1: Physical and Chemical Data of 3-Bromo-9-phenylcarbazole

Property	Value	Source(s)
Molecular Formula	C <sub>18</sub> H <sub>12</sub> BrN	[1][4][5]
Molecular Weight	322.2 g/mol	[4][5]
Exact Mass	321.01531 Da	[4][5]
CAS Number	1153-85-1	[2][4][5]
Appearance	White to off-white solid/powder/crystal	[1][2][6]
Melting Point	77 - 98 °C	[1][2][3][5]
Boiling Point (Predicted)	461.7 ± 27.0 °C	[2][5]
Density (Predicted)	1.39 g/cm <sup>3</sup>	[2][5]
Water Solubility	Slightly soluble	[2][3][5]
Maximum Absorption (λ <sub>max</sub> )	352 nm (in CH <sub>3</sub> CN)	[2]
XLogP3	5.7	[4][5]

## Experimental Protocols: Synthesis of 3-Bromo-9-phenylcarbazole

Several synthetic routes to **3-Bromo-9-phenylcarbazole** have been established, primarily involving N-arylation of 3-bromocarbazole or bromination of 9-phenylcarbazole.

### Protocol 1: Palladium-Catalyzed N-Arylation of 3-Bromo-9H-carbazole

This method involves the cross-coupling of 3-bromo-9H-carbazole with an aryl halide, such as iodobenzene, using a palladium catalyst.[2][7]

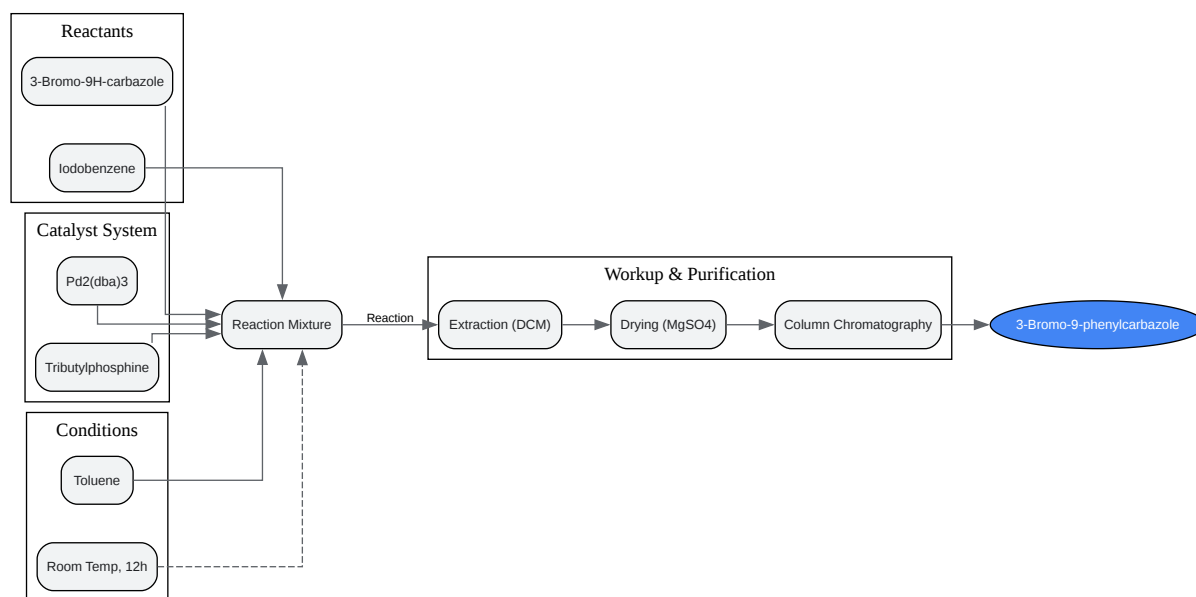
Materials:

- 3-Bromo-9H-carbazole

- Iodobenzene
- Tris(dibenzylideneacetone)dipalladium(0) ( $\text{Pd}_2(\text{dba})_3$ )
- Tributylphosphine
- Toluene
- Dichloromethane
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

Procedure:

- To a dry reaction flask, add 3-bromo-9H-carbazole, iodobenzene, 0.03 equivalents of  $\text{Pd}_2(\text{dba})_3$ , and 0.06 equivalents of tributylphosphine.
- Add toluene to achieve a 0.1 M concentration.
- Stir the reaction mixture at room temperature for approximately 12 hours.
- Upon completion, cool the mixture to ambient temperature.
- Extract the product with dichloromethane and wash the organic phase with distilled water.
- Dry the collected organic phase over anhydrous  $\text{MgSO}_4$  and concentrate under reduced pressure.<sup>[7]</sup>
- Purify the resulting residue by column chromatography to yield 3-bromo-9-phenyl-9H-carbazole. A yield of 87.22% has been reported for this method.<sup>[7]</sup>



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Caption: Palladium-catalyzed synthesis workflow.

## Protocol 2: Copper-Catalyzed N-Arylation of 3-Bromo-9H-carbazole

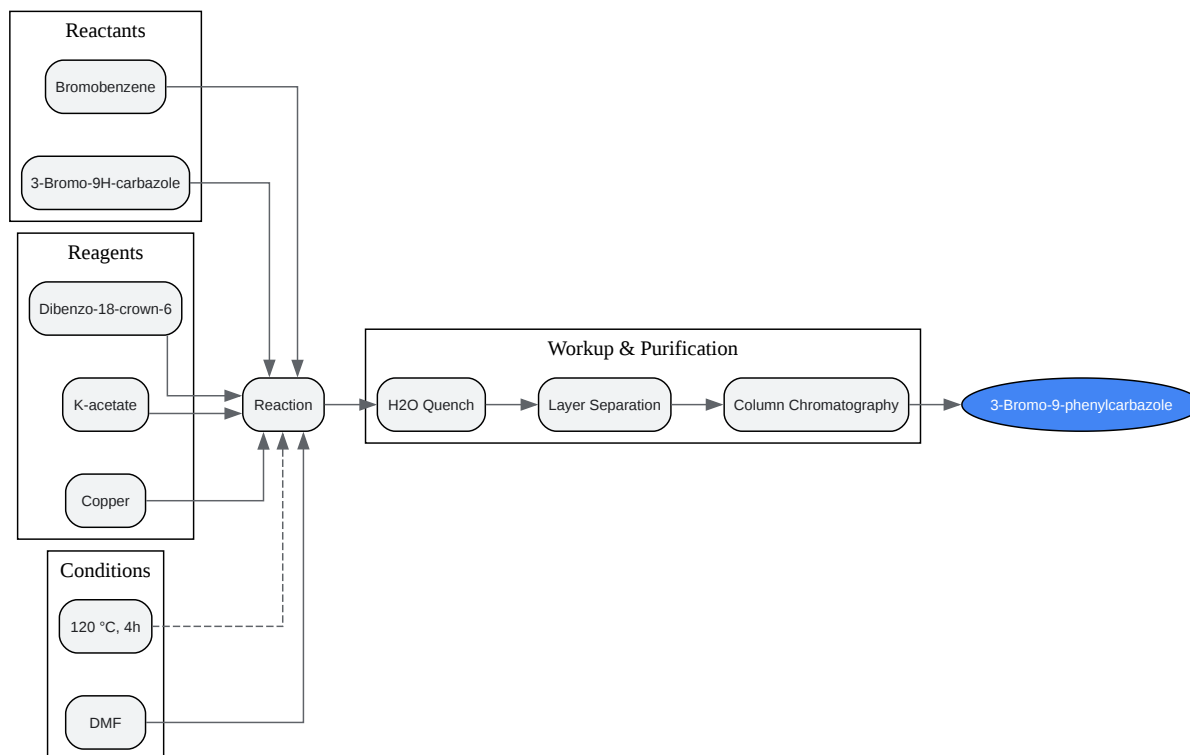
This is an alternative N-arylation method using a copper catalyst, which can be more cost-effective than palladium-based methods.<sup>[7]</sup>

## Materials:

- 3-Bromo-9H-carbazole (2.5 g, 0.010 mol)
- Bromobenzene (1.6 g, 0.010 mol)
- Dibenzo-18-crown-6 (1.1 g, 0.0030 mol)
- Copper powder (1.2 g, 0.020 mol)
- Potassium acetate (2.8 g, 0.020 mol)
- N,N-dimethylformamide (DMF, 100 mL)

## Procedure:

- In a suitable reaction vessel, combine 3-bromo-9H-carbazole, bromobenzene, dibenzo-18-crown-6, copper powder, and potassium acetate in DMF.
- Heat the mixture to 120 °C and stir for 4 hours.
- After the reaction, cool the mixture to room temperature.
- Add water and perform a liquid-liquid extraction to separate the layers.
- Purify the crude product using column chromatography (n-Hexane:MC as eluent) to obtain the final product. A yield of 71% has been reported.<sup>[7]</sup>



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Caption: Copper-catalyzed synthesis workflow.

## Protocol 3: Direct Bromination of 9-Phenylcarbazole

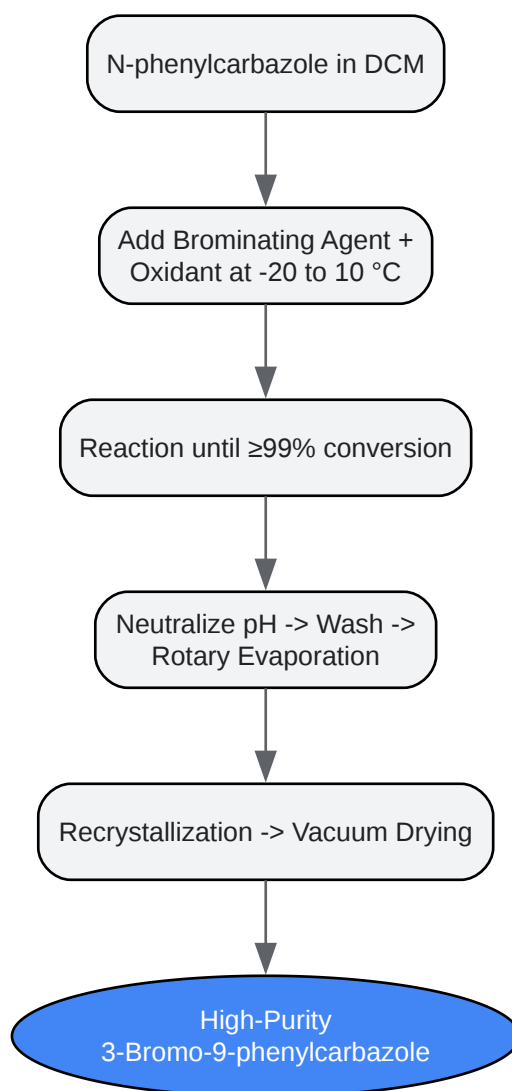
This approach involves the direct bromination of the 9-phenylcarbazole precursor.[8]

#### Materials:

- N-phenylcarbazole
- Brominating agent (e.g., hydrobromic acid, potassium bromide)
- Oxidant (e.g., hydrogen peroxide)
- Solvent (e.g., dichloromethane)

#### Procedure:

- Dissolve N-phenylcarbazole in the chosen solvent in a reaction vessel.
- Cool the solution to a low temperature, between -20 °C and 10 °C.
- Sequentially add the brominating agent and the oxidant while maintaining the low temperature. The temperature change should be kept within 5 °C during addition.
- Keep the reaction at this temperature until the conversion of N-phenylcarbazole is  $\geq 99\%$ .
- After the reaction is complete, adjust the pH of the system to neutral.
- Wash the reaction mixture, followed by rotary evaporation to remove the solvent.
- Purify the product by recrystallization and then dry under vacuum to obtain high-purity 3-bromo-N-phenylcarbazole.[8]



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Caption: Direct bromination workflow.

## Chemical Reactivity and Applications

The chemical properties of **3-Bromo-9-phenylcarbazole** are largely dictated by the carbazole nucleus and the reactive bromine substituent. The 3- and 6-positions of the carbazole core are particularly susceptible to electrochemical reactions, and unprotected cation radicals can undergo dimerization.<sup>[9]</sup> The bromine atom at the 3-position provides a handle for further functionalization, making it an excellent building block in organic synthesis.<sup>[1]</sup>

Key Applications:



- **Organic Electronics:** It is a crucial intermediate in the manufacturing of materials for Organic Light-Emitting Diodes (OLEDs), where it contributes to developing efficient and stable devices.<sup>[1][2]</sup> Its structure facilitates effective charge transport.<sup>[1]</sup>
- **Photovoltaics:** The compound is used in the development of organic solar cells, helping to improve their energy conversion efficiency.<sup>[1]</sup>
- **Pharmaceutical Synthesis:** It serves as an intermediate in the synthesis of various pharmaceutical compounds.<sup>[1][3]</sup>
- **Fluorescent Probes:** Researchers utilize it as a fluorescent probe in biological imaging applications.<sup>[1]</sup>
- **Cross-Coupling Reactions:** It readily participates in reactions like the Suzuki and Hirao reactions, allowing for the synthesis of complex carbazole derivatives.<sup>[2][10]</sup>

## Safety and Handling

**3-Bromo-9-phenylcarbazole** is considered harmful if swallowed, inhaled, or in contact with skin.<sup>[4][5]</sup> It can cause skin and serious eye irritation.<sup>[4]</sup>

Precautionary Measures:

- **Handling:** Use only in a well-ventilated area. Avoid breathing dust, fumes, or vapors.<sup>[5]</sup>
- **Personal Protective Equipment (PPE):** Wear protective gloves, clothing, and eye/face protection.<sup>[5]</sup>
- **Storage:** Store in a cool, dry place in a tightly sealed container, away from oxidizing agents.<sup>[2][3]</sup>

This technical guide provides foundational information for professionals working with **3-Bromo-9-phenylcarbazole**. The detailed protocols and tabulated data serve as a practical resource for laboratory work and further research into the applications of this versatile compound.

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